

An In-depth Technical Guide to 6-Chlorosalicylaldehyde: Nomenclature and Identification

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Compound of Interest

Compound Name: 2-Chloro-6-hydroxybenzaldehyde

Cat. No.: B095410

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This guide provides a detailed overview of the chemical compound 6-Chlorosalicylaldehyde, focusing on its systematic naming conventions and common synonyms. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Nomenclature

The formal systematic name for 6-Chlorosalicylaldehyde, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is **2-chloro-6-hydroxybenzaldehyde**.^{[1][2]} This name is derived from its chemical structure, which consists of a benzaldehyde ring substituted with a chloro group at the second position and a hydroxyl group at the sixth position relative to the aldehyde group.

Synonyms and Identifiers

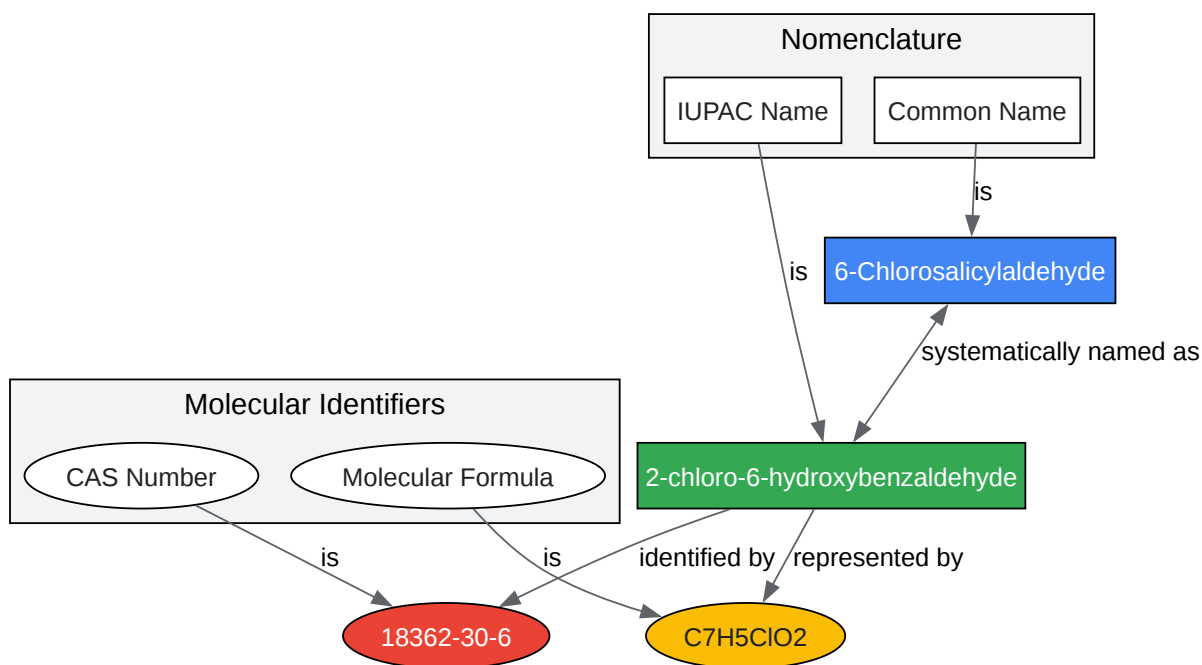
In scientific literature and commercial databases, 6-Chlorosalicylaldehyde is known by several alternative names. The following table summarizes its most common synonyms and key chemical identifiers to facilitate cross-referencing.

Identifier Type	Identifier
Common Name	6-Chlorosalicylaldehyde[1]
IUPAC Name	2-chloro-6-hydroxybenzaldehyde[1][2]
Synonym 1	3-Chloro-2-formylphenol
Synonym 2	Benzaldehyde, 2-chloro-6-hydroxy-[1]
Synonym 3	6-chloro salicylaldehyde[1]
Synonym 4	2-chloro-6-hydroxy-benzaldehyd[1]
Synonym 5	6-Chloro-2-hydroxybenzaldehyde[1]
CAS Number	18362-30-6[2]
Molecular Formula	C7H5ClO2[2]
Molecular Weight	156.57 g/mol [2]

Chemical Identification Logic

The following diagram illustrates the logical relationship between the common name, IUPAC name, and key molecular identifiers for 6-Chlorosalicylaldehyde. This visualization aids in understanding the hierarchical and interconnected nature of chemical nomenclature.

Logical Relationships for 6-Chlorosalicylaldehyde Identification



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References

- 1. 2-CHLORO-6-HYDROXYBENZALDEHYDE | 18362-30-6 [chemicalbook.com]
- 2. 2-Chloro-6-hydroxybenzaldehyde 97 18362-30-6 [sigmaaldrich.com]

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